

Application Note: Preparation of IMP-1575 Stock Solution in DMSO

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Compound of Interest

Compound Name: IMP-1575

Cat. No.: B15136921

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Audience: Researchers, scientists, and drug development professionals.

Introduction

IMP-1575 is a potent and selective inhibitor of Hedgehog acyltransferase (HHAT), a crucial enzyme in the Hedgehog signaling pathway.^{[1][2][3]} Dysregulation of this pathway is implicated in the development of various cancers. Accurate and consistent preparation of **IMP-1575** stock solutions is critical for reliable experimental results in basic research and drug development. This document provides a detailed protocol for the preparation, storage, and handling of **IMP-1575** stock solutions in dimethyl sulfoxide (DMSO).

Data Presentation

A summary of the key quantitative data for **IMP-1575** is presented in the table below for easy reference.

| Property | Value | Reference |
|------------------------|--|-----------|
| Molecular Weight | 343.49 g/mol | [1] |
| Solubility in DMSO | 10 mM | [1] |
| Appearance | Solid | [1] |
| Storage (Solid Powder) | -20°C for 12 months, 4°C for 6 months | [1] |
| Storage (In Solvent) | -80°C for 6 months, -20°C for 6 months | [1] |

Experimental Protocol

1. Materials and Equipment

- **IMP-1575** solid powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

2. Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin and eye contact with **IMP-1575** and DMSO.

- DMSO is a potent solvent that can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for both **IMP-1575** and DMSO before handling.

3. Preparation of a 10 mM **IMP-1575** Stock Solution

This protocol describes the preparation of a 10 mM stock solution, which is the stated solubility limit in DMSO.^[1] Adjust calculations accordingly for different desired concentrations.

Step 1: Calculation of Required Mass

To prepare 1 mL of a 10 mM stock solution, the required mass of **IMP-1575** is calculated as follows:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 343.49 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 3.4349 \text{ mg}$

Step 2: Weighing the Compound

- Place a sterile microcentrifuge tube or amber glass vial on the analytical balance and tare the weight.
- Carefully weigh out approximately 3.43 mg of **IMP-1575** powder into the tube. Record the exact weight.

Step 3: Dissolution in DMSO

- Based on the actual weight of **IMP-1575**, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (}\mu\text{L)} = (\text{Mass (mg)} / 343.49 \text{ g/mol}) / (10 \text{ mmol/L}) \times 1,000,000 \mu\text{L/L}$
 - For example, if you weighed 3.50 mg of **IMP-1575**: $\text{Volume (}\mu\text{L)} = (3.50 \text{ mg} / 343.49 \text{ g/mol}) / (0.010 \text{ mol/L}) \times 1,000,000 \mu\text{L/L} \approx 1019 \mu\text{L}$

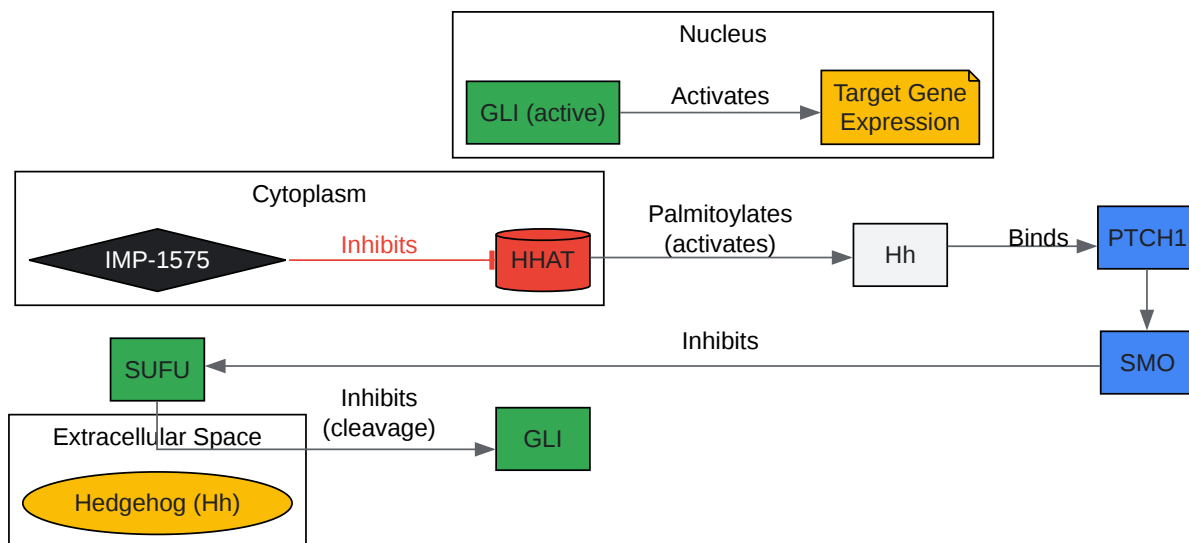
- Add the calculated volume of DMSO to the tube containing the **IMP-1575** powder.
- Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure there are no visible particles. If necessary, gentle warming (e.g., in a 37°C water bath) and sonication can aid dissolution.

Step 4: Aliquoting and Storage

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -20°C or -80°C for long-term storage.^[1] The solution is stable for up to 6 months under these conditions.^[1]

Mandatory Visualizations

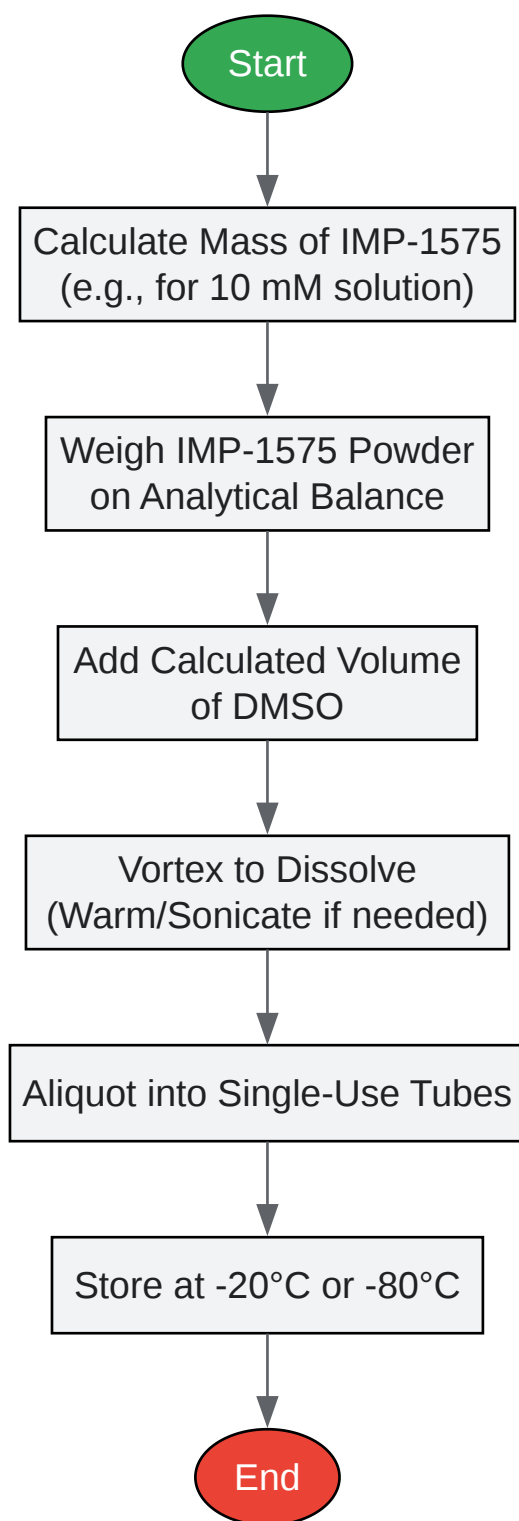
Diagram 1: **IMP-1575** and the Hedgehog Signaling Pathway



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Caption: Inhibition of HHAT by **IMP-1575** in the Hedgehog signaling pathway.

Diagram 2: Experimental Workflow for Preparing **IMP-1575** Stock Solution



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Caption: Workflow for the preparation of **IMP-1575** stock solution in DMSO.

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References

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